

Comparative analysis of triglyceride metabolism in humans versus mice

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Compound of Interest

Compound Name: Tigloside

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A Comparative Analysis of Triglyceride Metabolism in Humans and Mice

Triglyceride (TG) metabolism is a complex process vital for energy storage and transport. While mice are extensively used as models for human metabolic diseases, significant differences exist in TG metabolism between the two species. This guide provides a detailed comparison, supported by experimental data, to aid researchers and drug development professionals in translating findings from murine models to human physiology.

Lipoprotein Profiles: A Fundamental Divergence

A primary distinction lies in the distribution of plasma triglycerides among different lipoprotein fractions. In humans, the majority of plasma TGs are carried in very-low-density lipoprotein (VLDL) particles. Conversely, in mice, high-density lipoprotein (HDL) is the predominant lipoprotein, with lower concentrations of VLDL and low-density lipoprotein (LDL).

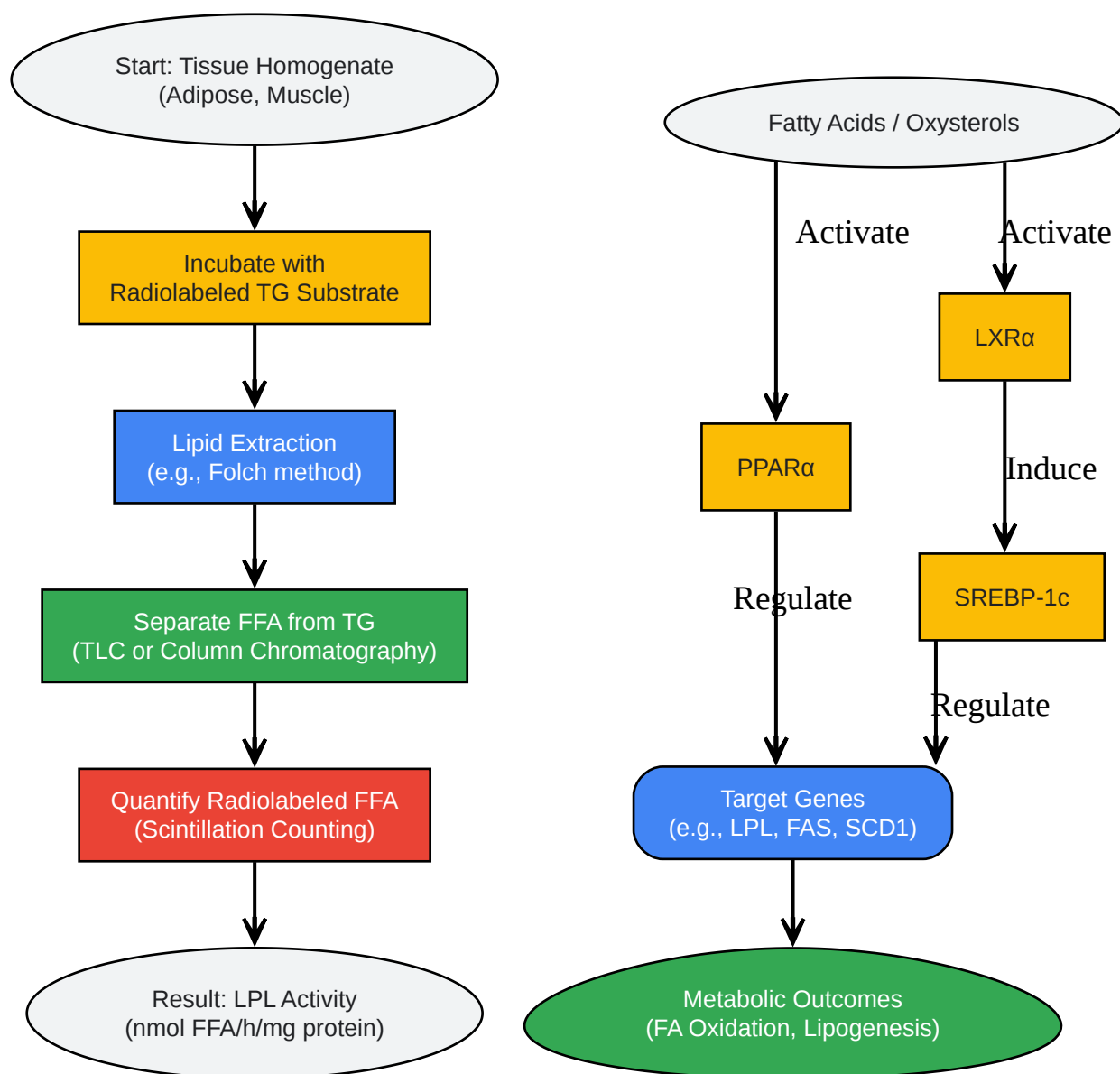
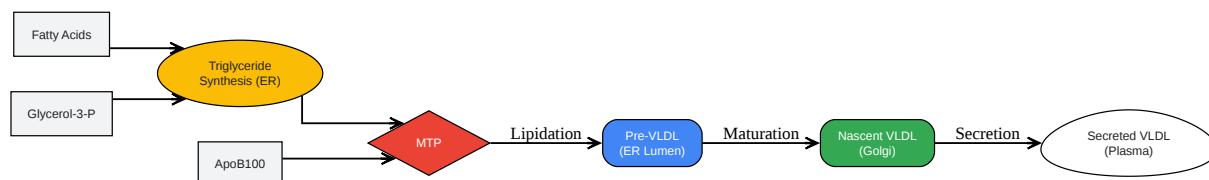
Table 1: Comparative Plasma Lipoprotein Profiles

Parameter	Human	Mouse
Major Lipoprotein	VLDL/LDL	HDL
Total Plasma TG (mg/dL)	50 - 150	50 - 100
Total Cholesterol (mg/dL)	150 - 200	70 - 150
HDL Cholesterol (mg/dL)	40 - 60	45 - 80
LDL Cholesterol (mg/dL)	< 100	10 - 40

Hepatic Triglyceride Production and Secretion

The liver is the central organ for the synthesis and secretion of VLDL particles, the primary carriers of endogenous triglycerides. While the fundamental process is conserved, the scale and regulation show species-specific differences.

Hepatic VLDL-TG Secretion Pathway



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